

Essential Guidance for the Disposal of 3-[Acetyl(methyl)amino]propanoic Acid

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Compound of Interest

Compound Name: 3-[Acetyl(methyl)amino]propanoic acid

Cat. No.: B1332143

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Researchers and laboratory professionals must adhere to strict protocols for the disposal of chemical waste to ensure personnel safety and environmental compliance. This document provides a detailed operational plan for the proper disposal of **3-[Acetyl(methyl)amino]propanoic acid** (CAS Number: 58706-66-4). The primary source of information for chemical handling and disposal is the Safety Data Sheet (SDS) provided by the manufacturer.

Chemical and Physical Properties

A summary of the known quantitative data for **3-[Acetyl(methyl)amino]propanoic acid** is presented below. This information is crucial for a preliminary assessment of its potential hazards.

Property	Value
CAS Number	58706-66-4[1][2][3][4][5]
Molecular Formula	C6H11NO3[1][2][3][5]
Molecular Weight	145.16 g/mol [1][2][3]
Physical Form	Solid[2][3][5]
Purity	95%[2][3][5]
GHS Hazard Statements	H319: Causes serious eye irritation[2]

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses or goggles and gloves. Handle the chemical in a well-ventilated area to avoid inhalation of any dust.

Step-by-Step Disposal Protocol

The following procedural guidance is based on available data suggesting that **3-[Acetyl(methyl)amino]propanoic acid** is not classified as hazardous material for transportation.[2] However, final disposal methods must be in accordance with local, state, and federal regulations, and confirmed with your institution's Environmental Health and Safety (EHS) department.

- Consult the Safety Data Sheet (SDS): The SDS for the specific product you are using is the most critical document for determining the correct disposal method. Section 13 of the SDS will provide specific disposal considerations.
- Hazard Assessment: Based on available information, **3-[Acetyl(methyl)amino]propanoic acid** is an eye irritant.[2] It is essential to determine if the waste is considered hazardous by the Environmental Protection Agency (EPA) or local authorities. A waste is typically classified as hazardous if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.
- Non-Hazardous Waste Disposal: If the SDS and your institution's EHS office confirm that the chemical is non-hazardous, it may be permissible to dispose of it as a non-hazardous solid

waste.[6][7]

- Solid Waste: Place the solid chemical in a securely sealed, clearly labeled container. The label should indicate the contents ("**3-[Acetyl(methyl)amino]propanoic acid**, non-hazardous waste") and the date. Do not dispose of this directly into regular laboratory trash cans that are handled by custodial staff.[6] Follow your institution's procedure for placing it in the appropriate dumpster for non-hazardous solid waste.[6]
- Aqueous Solutions: For dilute aqueous solutions of non-hazardous chemicals, drain disposal may be an option, but this requires explicit approval from your EHS department and knowledge of local wastewater regulations.[6][8][9] Generally, drain disposal is only permitted for small quantities of substances that are readily biodegradable and do not pose an environmental threat.
- Hazardous Waste Disposal: If the chemical is determined to be hazardous waste by the SDS or your EHS department, it must be disposed of through a licensed hazardous waste contractor.
 - Package the waste in a compatible, sealed, and properly labeled container.
 - The label must include the words "Hazardous Waste," the chemical name, and the associated hazards.[10]
 - Store the container in a designated Satellite Accumulation Area (SAA) until it is collected by EHS or a certified waste disposal company.[10][11]
- Empty Containers: Empty containers that held **3-[Acetyl(methyl)amino]propanoic acid** should be managed as well. If the chemical is non-hazardous, the container can often be disposed of in the regular trash after the label has been defaced.[6] If the chemical is deemed hazardous, the container may need to be triple-rinsed, with the rinsate collected as hazardous waste.[12]

Experimental Protocols

This document provides operational guidance and does not cite specific experimental protocols that would require detailed methodologies.

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the appropriate disposal route for a laboratory chemical such as **3-[Acetyl(methyl)amino]propanoic acid**.

Figure 1. Disposal Decision Workflow for 3-[Acetyl(methyl)amino]propanoic Acid



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Caption: Disposal Decision Workflow for **3-[Acetyl(methyl)amino]propanoic Acid**

Disclaimer: The information provided here is for guidance purposes only. The overriding principle is that no chemical disposal should be undertaken without a clear plan that is in full compliance with institutional policies and all applicable regulations.^[13] Always consult with your institution's Environmental Health and Safety (EHS) department to ensure proper disposal procedures are followed.

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